

Physical and chemical properties of ethylidene dibromide

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Compound of Interest

Compound Name: 1,1-Dibromoethane

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Ethylidene Dibromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of ethylidene dibromide (**1,1-dibromoethane**). The information is presented to support research, development, and safety protocols involving this organobromine compound.

Physical Properties

Ethylidene dibromide is a clear, slightly brown, and flammable liquid.^[1] It is a geminal dihalide, meaning both bromine atoms are attached to the same carbon atom, distinguishing it from its isomer, ethylene dibromide (1,2-dibromoethane).

Table 1: Physical and Thermochemical Properties of Ethylidene Dibromide

Property	Value	Source
Molecular Formula	C ₂ H ₄ Br ₂	[1][2][3]
Molar Mass	187.86 g/mol	[2][4]
Appearance	Clear, colorless to slightly brown liquid	[1][3][4]
Odor	Sweet, chloroform-like	[3]
Density	2.055 - 2.172 g/cm ³ at 20°C	[2][4][5]
Melting Point	-63 °C	[2][5]
Boiling Point	107 - 109 °C	[2][4]
Solubility in Water	Limited/Slightly soluble	[3][4]
Solubility in Organic Solvents	Soluble in ethanol, ether, and other organic solvents	[3][4]
Refractive Index	1.509 - 1.5128 at 20°C	[2][5]
Vapor Pressure	25.6 mmHg at 25°C	[5]

Chemical Properties and Reactivity

Ethylidene dibromide is a reactive compound due to the presence of two bromine atoms on the same carbon, which influences its participation in nucleophilic substitution and elimination reactions.

Synthesis

The primary method for synthesizing ethylidene dibromide is through the addition of hydrogen bromide (HBr) to vinyl bromide.[1] This reaction proceeds via an electrophilic addition mechanism.

Reactivity

- Hydrolysis: Geminal dihalides like ethylidene dibromide can undergo hydrolysis to form aldehydes.[6] The reaction with aqueous potassium hydroxide (KOH) is a typical example of

this transformation.[7]

- Elimination Reactions: Treatment with a strong base can lead to dehydrohalogenation, forming vinyl bromide.[8] Further elimination to produce an alkyne is less common for geminal dihalides compared to vicinal dihalides.[9][10] The pyrolysis of **1,1-dibromoethane** yields vinyl bromide and hydrogen bromide.[8]
- Carbene Formation: Geminal dihalides can be precursors to carbenes through reaction with strong bases or metals.[10]

Table 2: Spectroscopic Data of Ethylidene Dibromide

Spectroscopic Data	Description	Source
¹ H NMR	Shows two main signals: a quartet for the CH proton and a doublet for the CH ₃ protons, with spin-spin coupling between them.	[11][12]
¹³ C NMR	Displays two distinct signals, confirming the two different carbon environments in the molecule.	[13]
Mass Spectrometry (MS)	The mass spectrum exhibits a characteristic isotopic pattern for a compound containing two bromine atoms, with molecular ion peaks at m/z 186, 188, and 190.	[14][15][16]
Infrared (IR) Spectroscopy	The IR spectrum shows characteristic C-H and C-Br stretching and bending vibrations.	[17]

Experimental Protocols

Synthesis of Ethylidene Dibromide from Vinyl Bromide

Principle: This synthesis is based on the electrophilic addition of hydrogen bromide to vinyl bromide. The reaction follows Markovnikov's rule, where the hydrogen atom adds to the carbon with more hydrogen atoms, and the bromine atom adds to the carbon with fewer hydrogen atoms.

Materials:

- Vinyl bromide
- Anhydrous hydrogen bromide (gas or in a suitable solvent like acetic acid)
- A suitable reaction vessel equipped with a gas inlet and a cooling system
- Anhydrous conditions should be maintained.

Procedure:

- Cool the reaction vessel containing vinyl bromide to a low temperature (e.g., 0 °C) to control the exothermic reaction.
- Slowly bubble anhydrous hydrogen bromide gas through the vinyl bromide, or add a solution of HBr in a non-reactive solvent.
- Monitor the reaction progress using a suitable analytical technique (e.g., GC-MS or NMR).
- Once the reaction is complete, neutralize any excess HBr with a mild base (e.g., sodium bicarbonate solution).
- Extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Purify the ethylidene dibromide by distillation.

Hydrolysis of Ethylidene Dibromide to Acetaldehyde

Principle: This protocol describes the conversion of a geminal dihalide to an aldehyde through nucleophilic substitution by hydroxide ions.

Materials:

- Ethylidene dibromide
- Aqueous solution of a base (e.g., potassium hydroxide or sodium hydroxide)
- A reaction flask with a reflux condenser
- Heating mantle or water bath
- Separatory funnel and distillation apparatus for product isolation.

Procedure:

- Place the ethylidene dibromide in the reaction flask.
- Add the aqueous base solution to the flask.
- Heat the mixture under reflux for a sufficient period to ensure complete reaction.
- Monitor the reaction by observing the disappearance of the organic layer (ethylidene dibromide is immiscible with water).
- After the reaction is complete, cool the mixture.
- Isolate the acetaldehyde product by distillation.

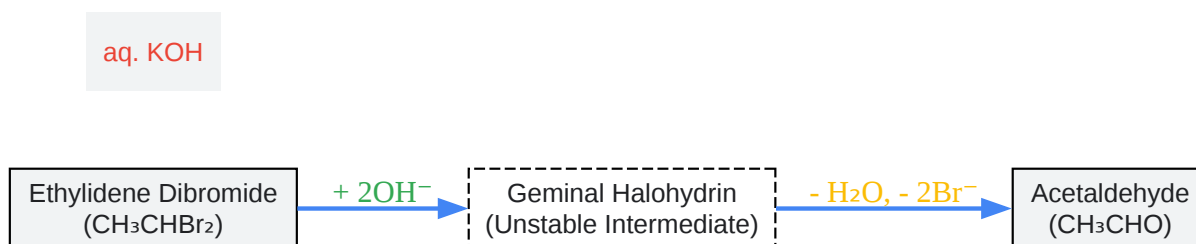
Visualizations

Hydrogen Bromide
(HBr)



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Caption: Synthesis pathway of ethylidene dibromide from vinyl bromide.

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Caption: Hydrolysis of ethylidene dibromide to acetaldehyde.

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